

Application Note: Preparation of PHA-767491 Stock Solution in DMSO

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Compound of Interest

Compound Name: PHA-767491

Cat. No.: B1249090

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, handling, and storage of a stock solution of the dual Cdc7/Cdk9 inhibitor, **PHA-767491**, using Dimethyl Sulfoxide (DMSO) as the solvent.

Introduction

PHA-767491 is a potent, ATP-competitive dual inhibitor of Cell Division Cycle 7 (Cdc7) and Cyclin-Dependent Kinase 9 (Cdk9), with IC_{50} values of 10 nM and 34 nM, respectively.^{[1][2][3]} It plays a critical role in research by restricting the initiation of DNA replication and has demonstrated antitumor activity.^{[4][5]} Accurate and consistent preparation of stock solutions is crucial for ensuring the reproducibility and reliability of experimental results. This protocol outlines the standardized procedure for solubilizing **PHA-767491** in DMSO to achieve a desired concentration.

Compound Information and Properties

A summary of the key chemical and physical properties of **PHA-767491** is presented below.

Property	Value
Molecular Weight	213.24 g/mol [1][2][3]
Formula	C ₁₂ H ₁₁ N ₃ O[1]
CAS Number	845714-00-3[1][2]
Appearance	Off-white to light yellow solid[1]

Solubility and Storage

Proper storage is essential to maintain the stability and activity of the compound, both in its solid form and in solution.

Form	Solvent	Solubility	Storage Temperature	Stability
Powder	N/A	N/A	-20°C	3 years[1][2]
4°C	2 years[1]			
Stock Solution	DMSO	≥25 mg/mL (~117 mM)[1]	-80°C	6 months[1][6]
-20°C	1 month[1][6]			

Note: Some suppliers report solubility up to 40 mg/mL (187.58 mM) in DMSO.[3] It is recommended to use newly opened, anhydrous DMSO, as it is hygroscopic and the presence of water can impact solubility.[1] Solutions are reported to be unstable; preparing fresh solutions is recommended for optimal performance.[2]

Experimental Protocol

This protocol describes the reconstitution of lyophilized **PHA-767491** powder to create a stock solution.

Materials and Equipment

- **PHA-767491** (lyophilized powder)

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Reconstitution Procedure

- Preparation: Allow the vial of lyophilized **PHA-767491** and the DMSO solvent to equilibrate to room temperature before opening. This prevents condensation from forming inside the vial.
- Centrifugation: Briefly centrifuge the vial of **PHA-767491** to ensure all the powder is collected at the bottom.^[7]
- Solvent Addition: Based on the desired final concentration, carefully add the calculated volume of DMSO to the vial using a calibrated micropipette. Refer to Table 3 for common concentrations.
- Dissolution: Cap the vial securely and vortex gently to mix.^[7] For complete dissolution, sonication in a water bath is recommended.^{[1][3]} Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[8] Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).^{[1][6]}

Calculations and Stock Preparation Table

The amount of solvent required to achieve a specific molar concentration can be determined using the following formula:

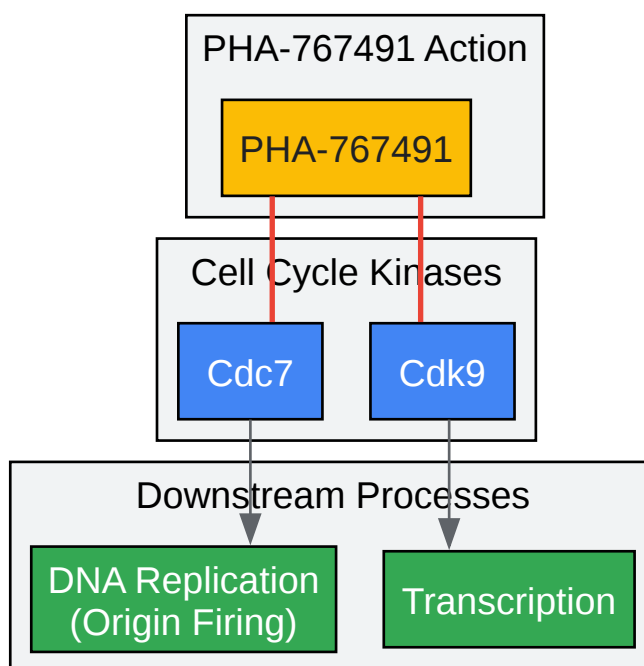
Volume (L) = Mass (g) / (Concentration (mol/L) × Molecular Weight (g/mol))

The table below provides pre-calculated volumes of DMSO needed to prepare common stock concentrations from standard amounts of **PHA-767491** powder.

Mass of PHA-767491	Desired Stock Concentration	Volume of DMSO to Add
1 mg	1 mM	4.6896 mL ^[1]
5 mM	0.9379 mL ^[1]	
10 mM	0.4690 mL ^[1]	
5 mg	1 mM	23.4478 mL ^[1]
5 mM	4.6896 mL ^[1]	
10 mM	2.3448 mL ^[1]	

Visualizations

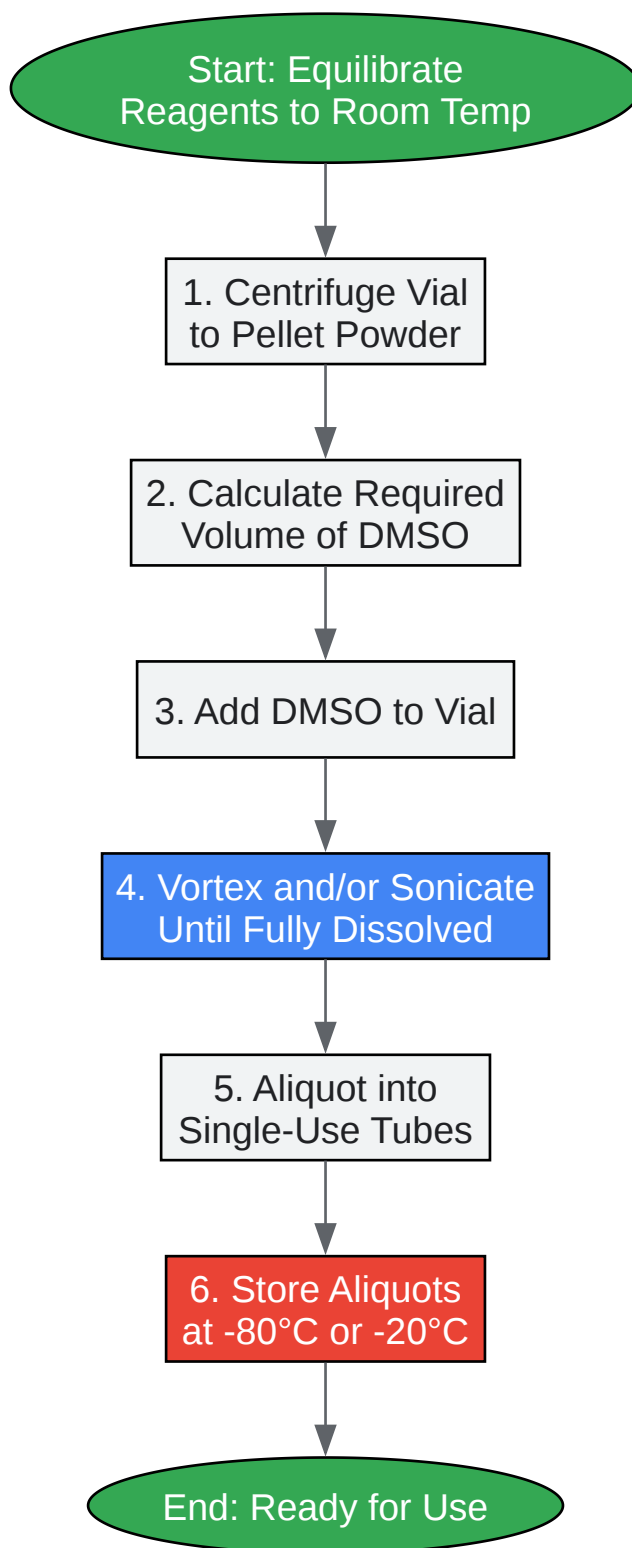
Signaling Pathway



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Caption: **PHA-767491** inhibits Cdc7 and Cdk9 kinases.

Experimental Workflow



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Caption: Workflow for preparing **PHA-767491** stock solution.

Safety Precautions

- Always handle **PHA-767491** in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.

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- To cite this document: BenchChem. [Application Note: Preparation of PHA-767491 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1249090#preparing-pha-767491-stock-solution-in-dmsol]

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